

# Spectroscopic and Biological Insights into 15-Methoxypinusolidic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 15-Methoxypinusolidic acid

Cat. No.: B023653

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and biological activity of **15-Methoxypinusolidic acid**, a labdane diterpene with significant therapeutic potential. The information is curated for researchers in natural product chemistry, pharmacology, and drug development.

## Spectroscopic Data

The structural elucidation of **15-Methoxypinusolidic acid** has been primarily achieved through a combination of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). While the complete raw data from the original isolation studies is not publicly available, this guide presents the key reported spectral data in a structured format.

## Nuclear Magnetic Resonance (NMR) Data

The following tables summarize the reported  $^1\text{H}$  and  $^{13}\text{C}$  NMR chemical shifts for **15-Methoxypinusolidic acid**.

Table 1:  $^1\text{H}$  NMR Spectroscopic Data of **15-Methoxypinusolidic Acid**

Position	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) in Hz
Data not available in publicly accessible sources			

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data of **15-Methoxypinusolidic Acid**

Position	Chemical Shift ( $\delta$ ) ppm
Data not available in publicly accessible sources	

## Mass Spectrometry (MS) Data

Mass spectrometry data confirms the molecular weight and elemental composition of **15-Methoxypinusolidic acid**.

Table 3: Mass Spectrometry Data of **15-Methoxypinusolidic Acid**

Ionization Mode	$[\text{M}+\text{H}]^+$ or $[\text{M}-\text{H}]^-$	Observed m/z	Molecular Formula
Data not available in publicly accessible sources		$\text{C}_{21}\text{H}_{30}\text{O}_5$	

## Experimental Protocols

The following sections detail the general methodologies employed for the isolation and spectroscopic analysis of labdane diterpenes like **15-Methoxypinusolidic acid**, based on established protocols in the field.

### Isolation of 15-Methoxypinusolidic Acid

- Plant Material Collection and Extraction: The leaves of *Biota orientalis* (also known as *Platycladus orientalis*) are collected, air-dried, and pulverized. The powdered material is then subjected to solvent extraction, typically using methanol or ethanol, at room temperature.

- **Solvent Partitioning:** The resulting crude extract is concentrated under reduced pressure and then partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity.
- **Chromatographic Separation:** The ethyl acetate fraction, which is often enriched with diterpenoids, is subjected to multiple chromatographic steps. This typically involves column chromatography over silica gel, followed by further purification using techniques like Sephadex LH-20 chromatography and preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

## Spectroscopic Analysis

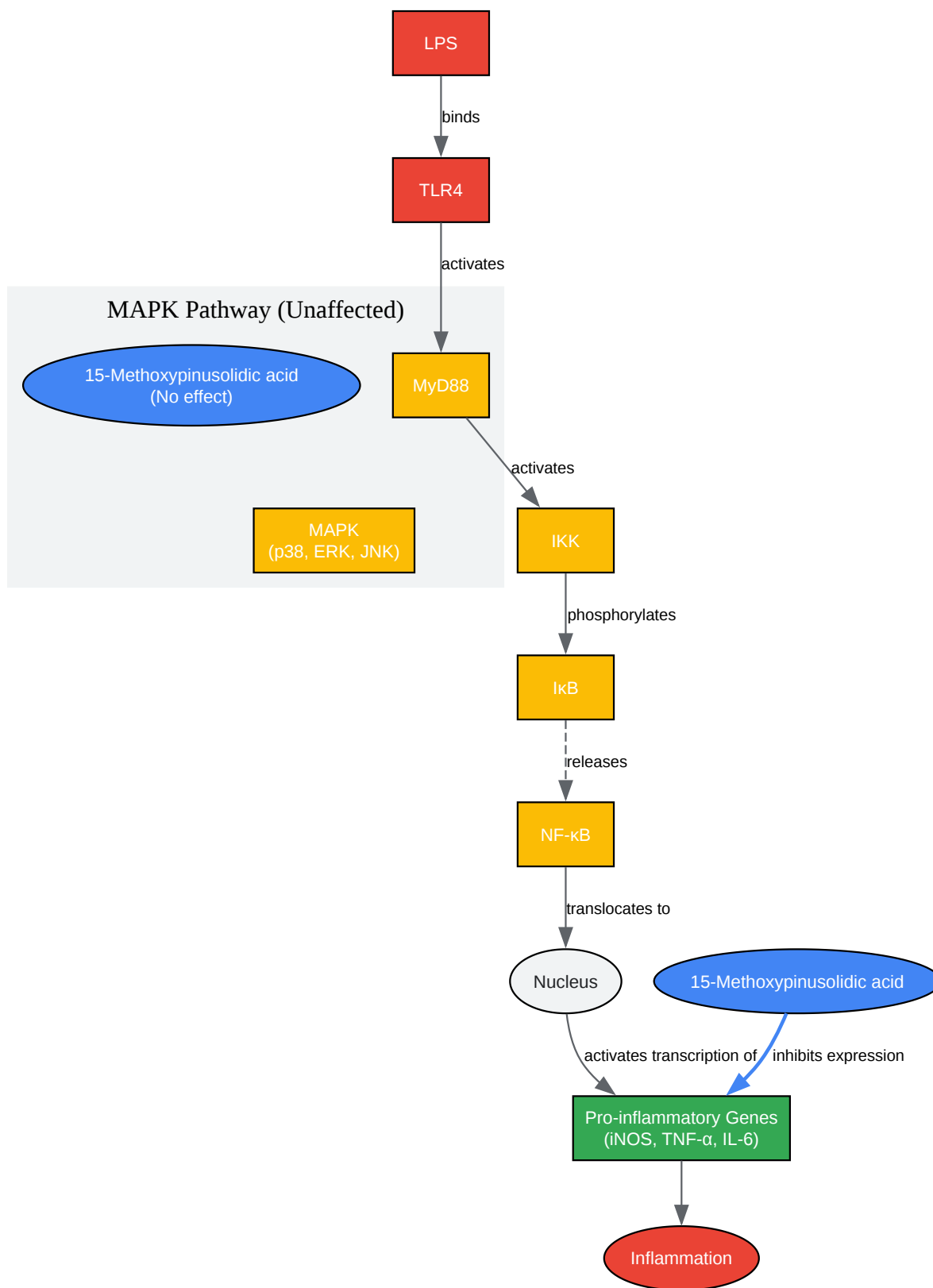
- **NMR Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded on a Bruker Avance spectrometer (typically at 400 or 500 MHz for  $^1\text{H}$  and 100 or 125 MHz for  $^{13}\text{C}$ ). Samples are dissolved in a suitable deuterated solvent, such as chloroform- $d$  ( $\text{CDCl}_3$ ) or methanol- $d_4$  ( $\text{CD}_3\text{OD}$ ), with tetramethylsilane (TMS) used as an internal standard. 2D NMR experiments, including COSY, HSQC, and HMBC, are employed for the complete assignment of proton and carbon signals.
- **Mass Spectrometry:** High-resolution mass spectra are typically acquired using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer to determine the accurate mass and molecular formula of the compound.

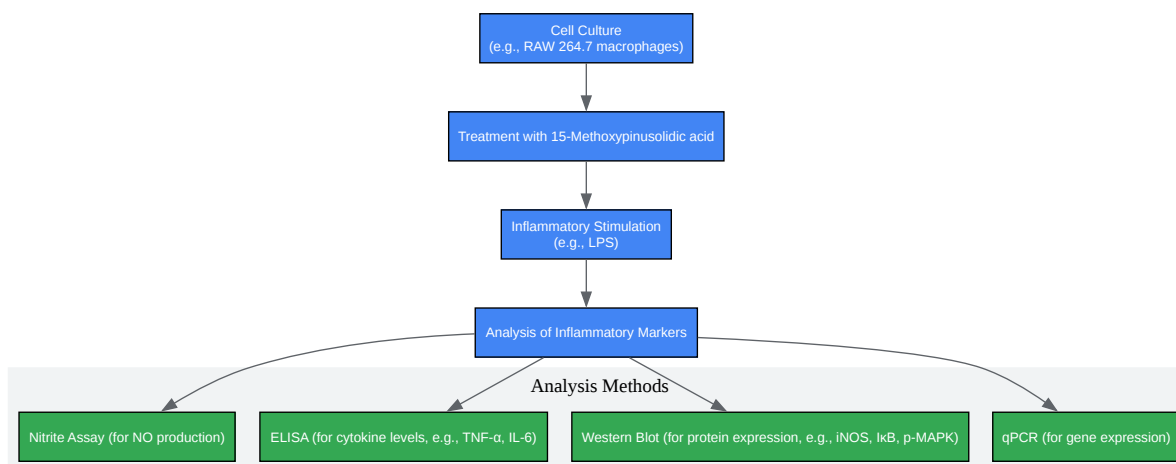
## Biological Activity and Signaling Pathways

**15-Methoxypinusolidic acid** has demonstrated significant anti-inflammatory properties. Its mechanism of action involves the modulation of key inflammatory signaling pathways.

### Anti-Inflammatory Signaling Pathway

The diagram below illustrates the known signaling pathway affected by **15-Methoxypinusolidic acid** in the context of an inflammatory response triggered by lipopolysaccharide (LPS).





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